

An In-Depth Technical Guide to the Theoretical Properties of Bismuth Trihydroxide

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Compound of Interest

Compound Name: *Bismuth hydroxide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core theoretical and experimental properties of bismuth trihydroxide, $\text{Bi}(\text{OH})_3$. The information is intended to support research and development activities, particularly in materials science and pharmacology, by consolidating key data on its synthesis, characterization, and potential biological interactions.

Core Chemical and Physical Properties

Bismuth trihydroxide, also known as bismuth (III) hydroxide, is an inorganic compound that typically presents as a white or yellowish-white amorphous powder.^{[1][2]} Its low solubility and role as a precursor to other bismuth compounds, notably bismuth(III) oxide (Bi_2O_3), make it a compound of significant interest.^{[3][4]}

Quantitative Data Summary

The fundamental physicochemical properties of bismuth trihydroxide are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Chemical Formula	$\text{Bi}(\text{OH})_3$	[1][5]
Molecular Weight	260.00 g/mol	[1][6]
Appearance	White to yellowish-white amorphous powder	[1][2][5]
Density	4.36 - 4.96 g/cm ³	[2][5]
Melting Point	Decomposes upon heating	[2][5]
Solubility in Water	Insoluble (7.73 mg/L at 20 °C)	[2][7]
Solubility Product (Ksp)	3×10^{-40} (at 25 °C)	[8]

Structural and Spectroscopic Properties

Crystal Structure

Bismuth trihydroxide is predominantly described in the literature as an amorphous material.[9] [10] Extensive searches for definitive crystallographic data, such as lattice parameters and space group, have not yielded a solved crystal structure for a pure, crystalline $\text{Bi}(\text{OH})_3$ phase. [11] Researchers attempting to characterize synthesized **bismuth hydroxide** often find that the material lacks the long-range order necessary for detailed X-ray diffraction (XRD) analysis, resulting in broad, undefined peaks.[9][11] Its thermal decomposition product, Bi_2O_3 , conversely, exhibits well-defined polymorphism with several known crystal structures.[12]

Spectroscopic Analysis

Detailed and assigned spectroscopic data for pure bismuth trihydroxide are scarce in the published literature. Analysis is often focused on its thermal decomposition product, Bi_2O_3 , or on complex bismuth-containing materials.

Fourier-Transform Infrared (FTIR) Spectroscopy: While a complete spectrum for pure $\text{Bi}(\text{OH})_3$ is not readily available, characteristic vibrations can be inferred from related compounds.

- O-H Stretching: A broad absorption band in the region of 3200-3600 cm^{-1} is characteristic of the hydroxyl (-OH) group's stretching vibration.[13]

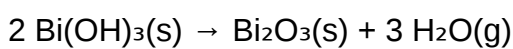
- **Bi-OH Vibrations:** A peak observed around 1380 cm^{-1} in materials containing residual hydroxide has been attributed to the Bi-OH group.[14]
- **Bi-O-Bi Vibrations:** The formation of bismuth oxide (Bi_2O_3) from the hydroxide is marked by the appearance of strong absorptions in the $400\text{-}900\text{ cm}^{-1}$ range, corresponding to Bi-O-Bi stretching and bending modes.[14][15]

Raman Spectroscopy: Similar to FTIR, detailed Raman spectra specifically for $\text{Bi}(\text{OH})_3$ are not well-documented. Most studies focus on the distinct Raman signatures of the various Bi_2O_3 polymorphs that form upon thermal treatment.[16][17][18]

Thermal Properties

Thermal Decomposition

Bismuth trihydroxide is thermally unstable and decomposes to bismuth(III) oxide (Bi_2O_3) and water upon heating.[2] The overall reaction is:



Thermogravimetric analysis (TGA) shows this decomposition can begin at approximately 237°C , with a total weight loss of about 9.36%, which corresponds closely to the theoretical weight loss for this conversion.[10][15] Different sources report the decomposition temperature to be as high as 415°C , suggesting that the precise temperature and decomposition profile can be influenced by factors such as heating rate, atmosphere, and sample crystallinity.[5][9]

Thermal Property	Observation	Reference(s)
Decomposition Onset	$\sim 237^\circ\text{C}$	[15]
Final Decomposition Product	Bismuth(III) Oxide (Bi_2O_3)	[2][10]
Theoretical Weight Loss	10.39%	-
Observed Weight Loss (TGA)	$\sim 9.36\%$	[10]

Biological Activity and Potential Signaling Pathways

While research specifically on $\text{Bi}(\text{OH})_3$ is limited, the biological activities of various bismuth compounds are well-documented, particularly their antimicrobial and anticancer effects.[6][19][20] The Bi^{3+} ion is considered the primary active component. Bismuth compounds are known to interfere with multiple cellular processes.

Antimicrobial Mechanisms

Bismuth compounds are notably effective against *Helicobacter pylori*, the bacterium associated with peptic ulcers.[19] Key mechanisms include:

- **Enzyme Inhibition:** Bismuth ions can bind to and inhibit key bacterial enzymes, such as urease, which is critical for *H. pylori* survival in the acidic gastric environment.[2]
- **Disruption of Oxidative Defense:** They can interfere with the pathogen's ability to manage oxidative stress.[19]
- **Cell Wall and Membrane Disruption:** Bismuth complexes can bind to the cell membrane, disrupting its integrity and function.[7]

Anticancer Mechanisms and Signaling Pathways

Bismuth complexes have demonstrated cytotoxicity against various cancer cell lines.[20][21] The proposed mechanisms often involve the modulation of critical cellular signaling pathways. Although these pathways have not been confirmed specifically for bismuth trihydroxide, they represent the known molecular targets for bismuth-based drugs.

- **Induction of Apoptosis:** Bismuth compounds can trigger programmed cell death by activating intrinsic pathways involving caspase-9 and caspase-3.[21]
- **NF- κ B Pathway Inhibition:** Some bismuth(III) complexes have been shown to inhibit the NF- κ B signaling pathway, which is crucial for cancer cell proliferation, survival, and inflammation.[2]
- **PI3K/AKT/mTOR Pathway Regulation:** Bismuth oxide nanoparticles have been reported to induce anticancer effects by regulating the PI3K/AKT/mTOR signaling pathway, which is a central regulator of cell growth, metabolism, and survival.[8]

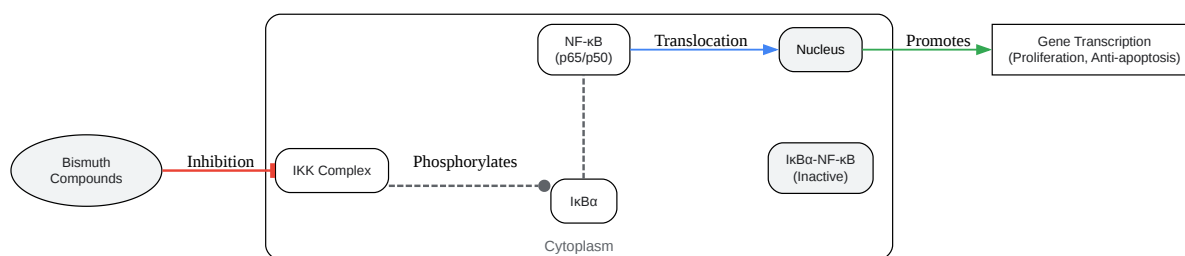


Fig 1. Bismuth Inhibition of NF-κB Pathway

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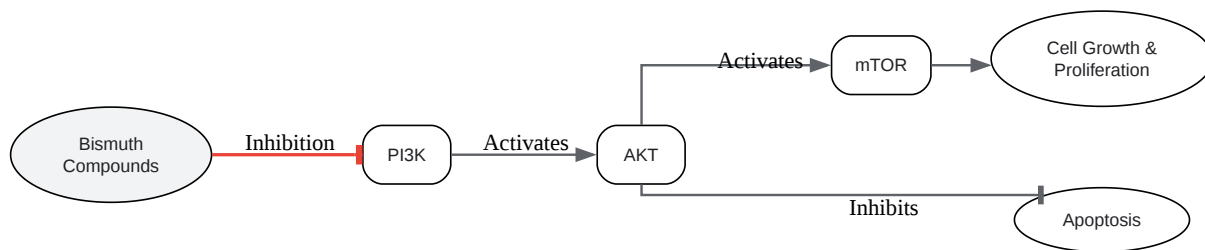


Fig 2. Bismuth Regulation of PI3K/AKT/mTOR Pathway

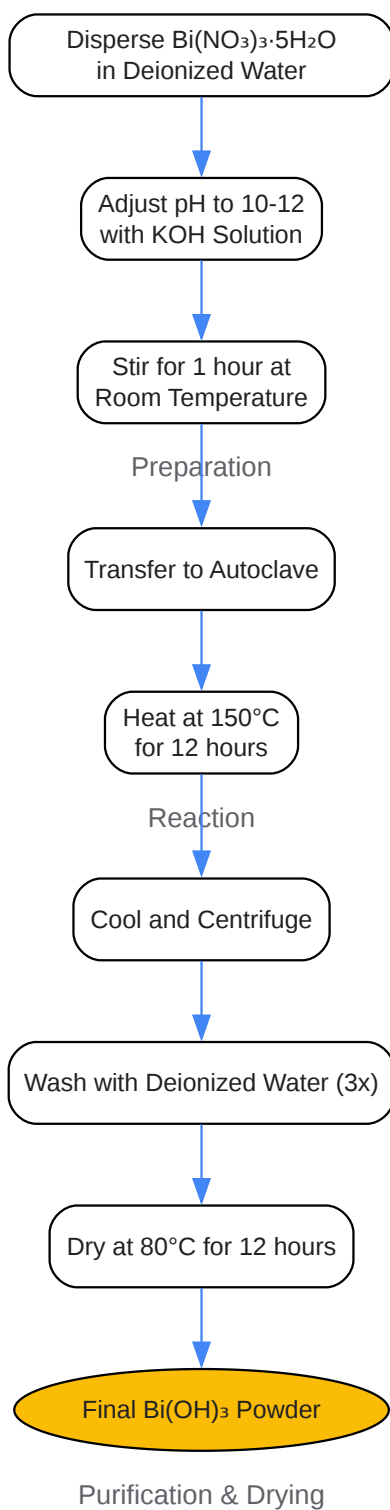


Fig 3. Hydrothermal Synthesis Workflow for Bi(OH)_3

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